

R-Midodrine Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Midodrine (R-isomer HCl)

Cat. No.: B1514663

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This guide provides an in-depth exploration of R-Midodrine hydrochloride, a compound of significant interest in pharmaceutical research and development. Designed for researchers, scientists, and drug development professionals, this document delves into the core physicochemical properties, mechanism of action, and practical analytical considerations for this specific enantiomer.

Introduction: The Significance of Stereochemistry in Midodrine's Activity

Midodrine is a peripherally acting alpha-1 adrenergic agonist used clinically to treat orthostatic hypotension.[1] It is administered as a racemic mixture of its R- and S-enantiomers.[2] However, the pharmacological activity is not equally distributed between these stereoisomers. Research has demonstrated that the therapeutic effects are primarily attributed to the (-)-enantiomer.[3] This underscores the critical importance of understanding the properties and behavior of the individual enantiomers, particularly R-Midodrine, for targeted drug design and mechanistic studies. This guide will focus specifically on the R-enantiomer, providing detailed technical information essential for its study and application.

Physicochemical Properties of R-Midodrine Hydrochloride

A precise understanding of a compound's physicochemical properties is fundamental to all research and development activities, from experimental design to formulation. The key identifiers and properties for R-Midodrine hydrochloride are summarized below.

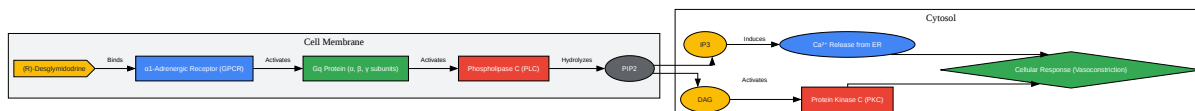
Property	Value	References
Chemical Name	(R)-2-amino-N-(2-(2,5-dimethoxyphenyl)-2-hydroxyethyl)acetamide hydrochloride	[2]
CAS Number	133163-28-7	
Molecular Formula	C ₁₂ H ₁₉ ClN ₂ O ₄	[4][5]
Molecular Weight	290.74 g/mol	[4][5][6]

It is crucial to distinguish the CAS number of the R-enantiomer's hydrochloride salt from that of the racemic mixture, which is often cited as 43218-56-0 or 3092-17-9.[4][7][8][9][10][11][12]

Mechanism of Action: An Alpha-1 Adrenergic Agonist

Midodrine is a prodrug that is enzymatically hydrolyzed to its active metabolite, desglymidodrine.[3][5] Desglymidodrine is a selective alpha-1 adrenergic receptor agonist.[1][5] This interaction with alpha-1 receptors, predominantly located on the smooth muscle of blood vessels, leads to vasoconstriction and a subsequent increase in blood pressure.[5]

The signaling pathway initiated by the binding of desglymidodrine to the α 1-adrenergic receptor is a classic G-protein coupled receptor (GPCR) cascade. The following diagram illustrates this pathway.



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Caption: Signaling pathway of (R)-Desglymidodrine via the α_1 -adrenergic receptor.

Experimental Protocols: Chiral Separation and Analysis

Due to the stereospecific activity of Midodrine, the ability to separate and quantify the enantiomers is paramount for research and quality control. High-Performance Liquid Chromatography (HPLC) with a chiral stationary phase is the most common and effective method for this purpose.

Chiral HPLC Method for Enantiomeric Separation

This protocol outlines a general approach for the chiral separation of Midodrine enantiomers. Specific parameters may require optimization based on the available instrumentation and columns.

Objective: To resolve and quantify the R- and S-enantiomers of Midodrine hydrochloride.

Materials:

- Midodrine hydrochloride standard (racemic)
- R-Midodrine hydrochloride reference standard

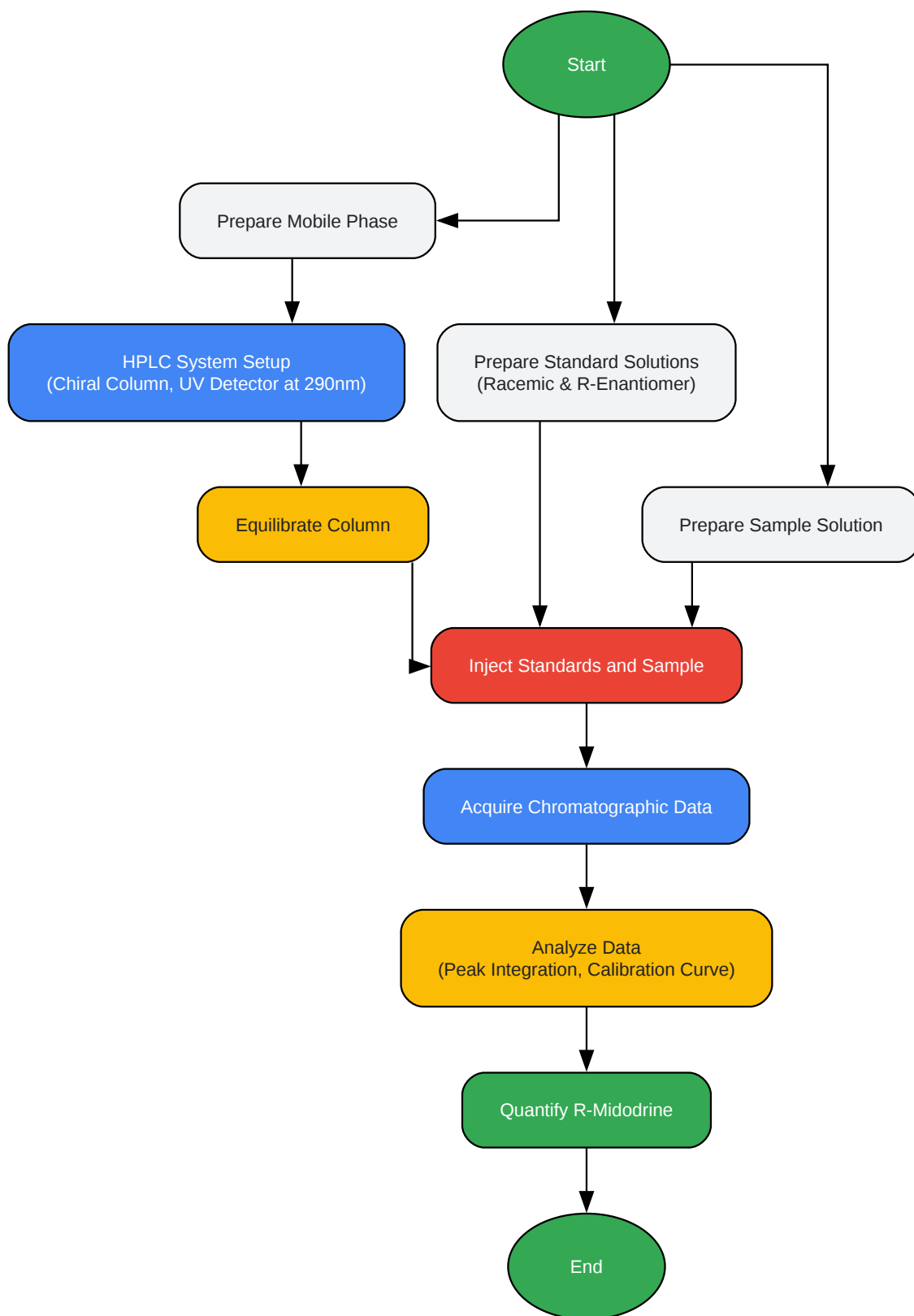
- HPLC grade solvents (e.g., acetonitrile, methanol)
- Volumetric flasks and pipettes
- HPLC system with UV detector
- Chiral HPLC column (e.g., Chiralcel OD-H, ChiralPAK IG-3)[3][13]

Procedure:

- **Mobile Phase Preparation:** Prepare the mobile phase as recommended by the chiral column manufacturer. A common mobile phase consists of a mixture of a buffer (e.g., 10 mM ammonium bicarbonate in water) and an organic modifier (e.g., acetonitrile).[13] The exact ratio should be optimized to achieve baseline separation.
- **Standard Solution Preparation:**
 - Accurately weigh and dissolve the racemic Midodrine hydrochloride standard in the mobile phase to create a stock solution of known concentration.
 - Prepare a series of calibration standards by diluting the stock solution.
 - Prepare a solution of the R-Midodrine hydrochloride reference standard to confirm peak identity.
- **Sample Preparation:** Dissolve the sample containing Midodrine hydrochloride in the mobile phase to a concentration within the calibration range.
- **HPLC Analysis:**
 - Equilibrate the chiral column with the mobile phase until a stable baseline is achieved.
 - Set the UV detector to a wavelength of 290 nm.[13]
 - Inject the standard solutions and the sample solution.
 - Record the chromatograms and integrate the peak areas for each enantiomer.

- Quantification: Construct a calibration curve by plotting the peak area against the concentration for each enantiomer from the standard solutions. Use the regression equation to determine the concentration of R-Midodrine in the sample.

The following workflow diagram illustrates the process of chiral separation.



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Caption: Workflow for the chiral separation and quantification of R-Midodrine.

Conclusion

This technical guide has provided essential information on R-Midodrine hydrochloride for the research and drug development community. A clear understanding of its specific physicochemical properties, particularly its CAS number and molecular weight, is fundamental. Furthermore, a grasp of its stereospecific mechanism of action and the availability of robust analytical methods for chiral separation are critical for advancing research in this area. The protocols and data presented herein serve as a valuable resource for scientists working with this important compound.

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